

An In-depth Technical Guide to the Physicochemical Properties and Solubility of γ -Asarone

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Compound of Interest

Compound Name: *gamma-Asarone*

Cat. No.: *B1211814*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of γ -asarone. The information is curated for researchers, scientists, and professionals involved in drug development and related fields. All quantitative data is presented in clear, structured tables, and detailed experimental protocols are provided for key characterization methods.

Physicochemical Properties of γ -Asarone

γ -Asarone, with the IUPAC name 1,2,4-trimethoxy-5-(prop-2-en-1-yl)benzene, is a naturally occurring phenylpropanoid.^{[1][2]} Its fundamental physicochemical characteristics are summarized in the table below.

| Property | Value | Reference |
|----------------------|--|-----------|
| Molecular Formula | C ₁₂ H ₁₆ O ₃ | [1][2] |
| Molecular Weight | 208.25 g/mol | [1] |
| CAS Number | 5353-15-1 | [1][2] |
| Physical State | Solid at room temperature | [1] |
| Melting Point | 25 °C | [1] |
| Boiling Point | 167-168 °C at 12 mmHg | [3] |
| logP (Octanol/Water) | 3.1 | [1] |

Solubility Profile of γ-Asarone

The solubility of a compound is a critical parameter in drug development, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. γ-Asarone is generally characterized by its limited solubility in water and higher solubility in organic solvents.[4]

| Solvent | Solubility | Reference |
|---------------------------|---------------------------|-----------|
| Water | 87.26 mg/L (estimated) | [5] |
| Ethanol | Soluble | [4][6] |
| Methanol | Soluble | [4] |
| Dimethyl Sulfoxide (DMSO) | ~11 mg/mL (for α-asarone) | [7] |
| Dimethylformamide (DMF) | ~16 mg/mL (for α-asarone) | [7] |
| Chloroform | Soluble | [4] |
| Acetone | Soluble | [6] |

Note: Quantitative solubility data for γ-asarone in many organic solvents is not readily available. The data for α-asarone in DMSO and DMF is provided as an estimate for the related isomer.

Experimental Protocols

The following sections detail standardized experimental procedures for determining the key physicochemical properties of γ -asarone.

Melting Point Determination

The melting point of γ -asarone can be determined using the capillary method.

Workflow for Melting Point Determination



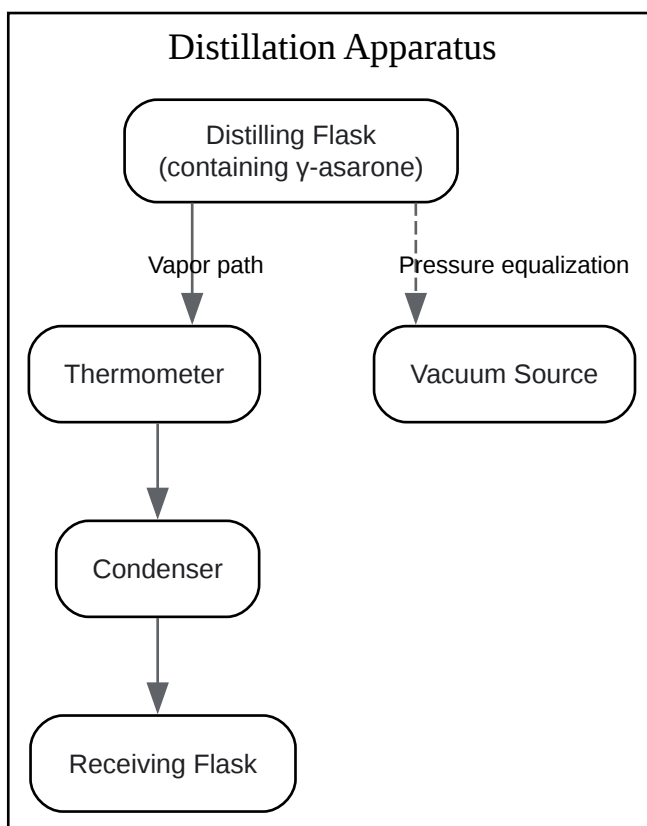
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Caption: Workflow for determining the melting point of γ -asarone.

Boiling Point Determination

Due to its relatively high boiling point, the boiling point of γ -asarone is best determined under reduced pressure to prevent decomposition.

Experimental Setup for Boiling Point Determination



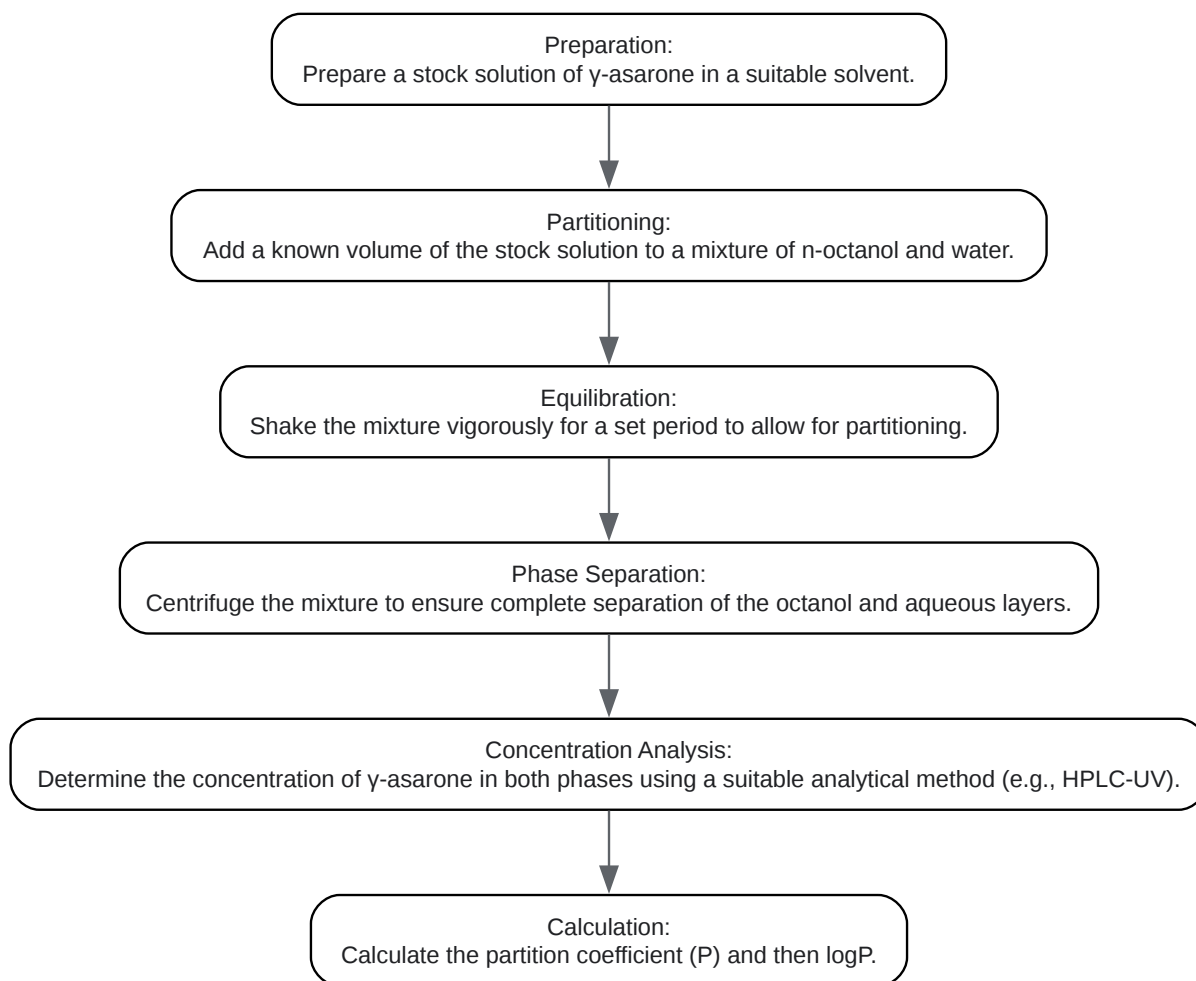
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Caption: A simplified diagram of a vacuum distillation apparatus.

Octanol-Water Partition Coefficient (logP) Determination

The shake-flask method is a standard technique for the experimental determination of logP.

Workflow for logP Determination (Shake-Flask Method)



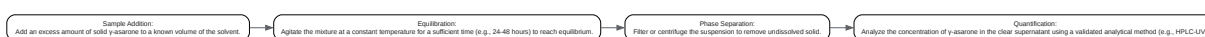
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Caption: A stepwise workflow for determining the logP of γ -asarone.

Solubility Determination

The equilibrium solubility of γ -asarone in various solvents can be determined by the shake-flask method.

Workflow for Solubility Determination



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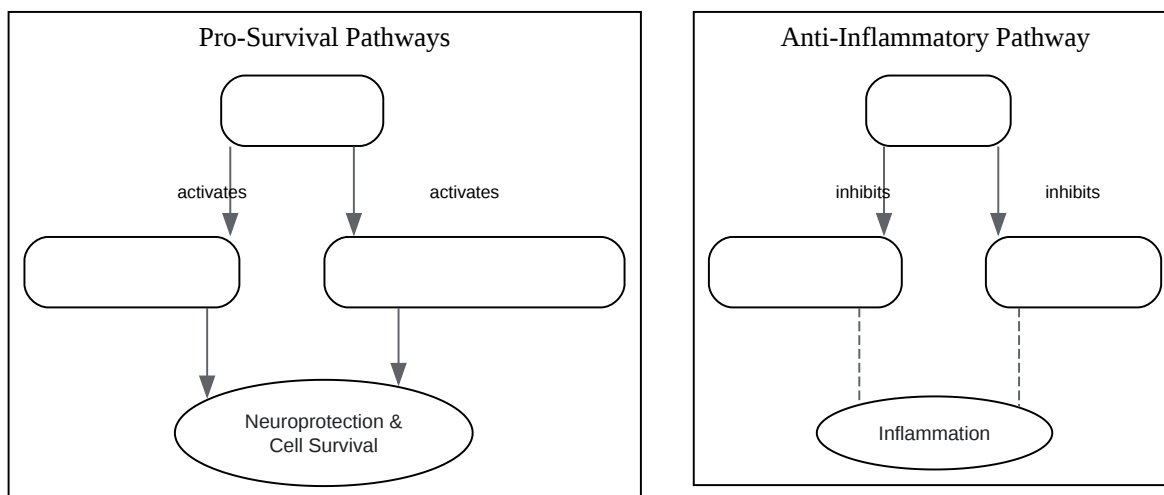
Caption: A general workflow for determining the equilibrium solubility.

Signaling Pathways

While the specific signaling pathways of γ -asarone are not as extensively studied as its isomers, research on α - and β -asarone provides insights into potential mechanisms of action. These isomers have been shown to modulate key signaling pathways involved in neuroprotection and inflammation.[8]

Notably, β -asarone has been found to inhibit the NF- κ B and JNK signaling pathways in lipopolysaccharide-activated microglia cells.[9] Furthermore, both α - and β -asarone have been reported to activate pro-survival pathways such as PI3K/Akt and ERK/CREB/BDNF.[8]

Potential Signaling Pathways Modulated by Asarone Isomers



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